

# "Sodium pentachlorophenate" CAS number and chemical properties

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## Compound of Interest

Compound Name: *Sodium pentachlorophenate*

Cat. No.: *B094111*

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## Sodium Pentachlorophenate: A Comprehensive Technical Guide

CAS Number: 131-52-2

### Abstract

This technical guide provides a detailed overview of the chemical and physical properties of **sodium pentachlorophenate**, a compound historically used as a fungicide, herbicide, and disinfectant.<sup>[1][2]</sup> This document is intended for researchers, scientists, and professionals in drug development, offering in-depth information on its chemical characteristics, experimental protocols for property determination, and insights into its metabolic fate and impact on cellular signaling pathways. All quantitative data is presented in structured tables for clarity, and complex biological interactions are visualized through detailed diagrams.

### Chemical and Physical Properties

**Sodium pentachlorophenate** is the sodium salt of pentachlorophenol (PCP).<sup>[1]</sup> It typically appears as a white or tan, powdered solid.<sup>[1][2]</sup> While it is not easily ignited, it may burn.<sup>[2]</sup> This compound is soluble in water.<sup>[1][2]</sup>

### Quantitative Data

The following table summarizes the key quantitative chemical and physical properties of **sodium pentachlorophenate**.

Property	Value	Reference
CAS Number	131-52-2	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>6</sub> Cl <sub>5</sub> NaO	<a href="#">[5]</a>
Molecular Weight	288.32 g/mol	<a href="#">[6]</a>
Melting Point	>300°C	<a href="#">[7]</a>
Solubility in Water	33 g/100mL at 25°C	<a href="#">[4]</a>
Appearance	White or tan crystalline powder	<a href="#">[1]</a> <a href="#">[8]</a>
Odor	Phenolic	<a href="#">[7]</a>

## Experimental Protocols

The determination of the chemical and physical properties of substances like **sodium pentachlorophenate** is guided by standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data consistency and reliability across different laboratories.

### Determination of Melting Point (OECD Guideline 102)

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state at atmospheric pressure.[\[2\]](#) For a crystalline solid like **sodium pentachlorophenate**, this is a characteristic property. The OECD Guideline 102 describes several methods for this determination.[\[2\]](#)[\[4\]](#)[\[9\]](#)

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered **sodium pentachlorophenate** is introduced into a capillary tube, which is then sealed at one end. The sample is compacted by tapping the tube.

- Apparatus: The capillary tube is placed in a heating apparatus, such as a liquid bath or a metal block, equipped with a calibrated thermometer or a temperature sensor.[2]
- Heating: The apparatus is heated at a slow, controlled rate.
- Observation: The sample is observed closely. The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded to determine the melting range. For a pure substance, this range is typically narrow.

## Determination of Water Solubility (OECD Guideline 105)

Water solubility is defined as the saturation mass concentration of a substance in water at a given temperature.[1][10] The OECD Guideline 105 outlines the flask method, suitable for substances with solubilities above  $10^{-2}$  g/L.[1][10]

Methodology: Flask Method

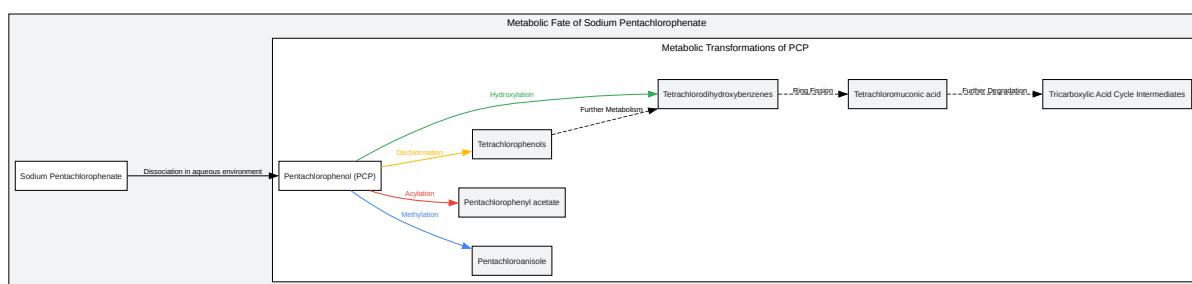
- Sample Preparation: An excess amount of **sodium pentachlorophenate** is added to a known volume of distilled water in a flask.
- Equilibration: The flask is agitated at a constant temperature (e.g., 25°C) for a sufficient period to reach equilibrium, where the concentration of the dissolved substance is at its maximum.
- Phase Separation: The undissolved solid is separated from the aqueous solution by centrifugation or filtration.
- Analysis: The concentration of **sodium pentachlorophenate** in the clear aqueous solution is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Ultraviolet-Visible (UV-Vis) spectroscopy.[3]
- Calculation: The solubility is expressed in grams per 100 mL or other appropriate units.

## Metabolic and Signaling Pathways

**Sodium pentachlorophenate**, upon entering a biological system, undergoes metabolic transformations and can significantly impact cellular signaling pathways.

## Metabolic Pathway of Sodium Pentachlorophenate

The metabolism of **sodium pentachlorophenate** primarily involves the parent compound, pentachlorophenol (PCP). The major metabolic processes include methylation, acylation, dechlorination, and hydroxylation, leading to various metabolites that can be further transformed.

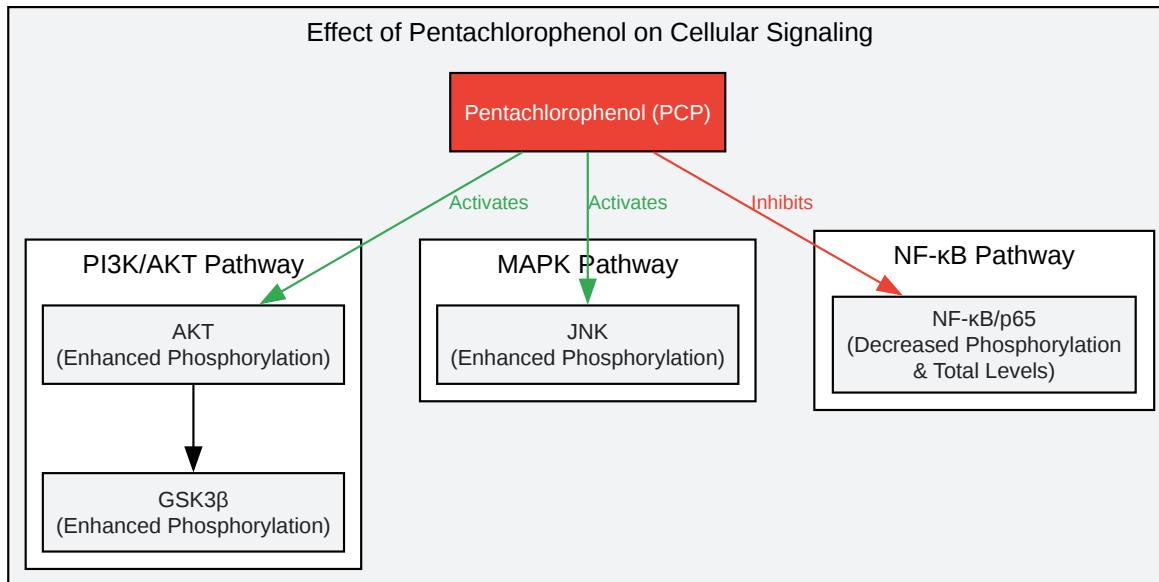


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Caption: Metabolic pathway of **sodium pentachlorophenate**.

## Impact on Cellular Signaling Pathways

Pentachlorophenol, the active form of **sodium pentachlorophenate**, has been shown to affect several critical pro-survival signaling pathways in human cells, including the PI3K/AKT, MAPK, and NF-κB pathways.[\[11\]](#)



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Caption: Effects of PCP on key cellular signaling pathways.

## Reactivity and Stability

**Sodium pentachlorophenate** is incompatible with strong oxidizing agents.<sup>[2]</sup><sup>[12]</sup> It is stable under normal transport and storage conditions.<sup>[13]</sup> When heated to decomposition, it emits toxic and corrosive fumes, including hydrogen chloride and dioxins.<sup>[4]</sup>

## Conclusion

This technical guide provides a comprehensive overview of the chemical properties, analytical methodologies, and biological interactions of **sodium pentachlorophenate**. The presented data, including its CAS number, physical constants, and detailed experimental protocols based on OECD guidelines, serves as a valuable resource for the scientific community. The visualization of its metabolic fate and impact on cellular signaling pathways offers deeper insights into its toxicological profile, which is crucial for researchers in toxicology and drug development. The information compiled herein underscores the importance of standardized testing and a thorough understanding of a compound's mechanism of action.

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